

A-Technical-Guide-to-Ceranib-1-Discovery-Synthesis-and-Application

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Compound of Interest

Compound Name: Ceranib 1
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Abstract

This technical guide provides an in-depth exploration of Ceranib-1, a novel, non-lipid inhibitor of human ceramidase. We will delve into the initial discovery of Ceranib-1 through small molecule library screening and detail a representative synthetic route for its production. The guide will further elucidate its mechanism of action, focusing on its role in modulating the ceramide/sphingosine-1-phosphate (S1P) rheostat. Detailed protocols for in vitro characterization, including ceramidase activity and cell viability assays, are provided. This document is intended for researchers, scientists, and professionals in drug development who are interested in the therapeutic potential of targeting sphingolipid metabolism.

Introduction: The Critical Role of Ceramidases in Cellular Signaling

Sphingolipids are a class of lipids that are integral to the structure and function of eukaryotic cell membranes. Beyond their structural role, sphingolipids and their metabolites are critical signaling molecules involved in a myriad of cellular processes, including proliferation, differentiation, apoptosis, and inflammation. A key regulatory point in sphingolipid metabolism is the enzymatic conversion of ceramide to sphingosine, a reaction catalyzed by ceramidases.

Ceramide, often referred to as a "pro-apoptotic" lipid, can induce cell death when its intracellular concentrations are elevated. Conversely, sphingosine can be phosphorylated by sphingosine kinases (SK1/2) to form sphingosine-1-phosphate (S1P), a potent "pro-survival" and mitogenic signaling molecule.[1] The balance between intracellular levels of ceramide and S1P, often termed the "ceramide/S1P rheostat," is crucial in determining cell fate.[2]

Ceramidases, by hydrolyzing ceramide, shift this balance towards cell survival and proliferation. Overexpression of ceramidases has been implicated in various pathologies, including cancer, where it can contribute to tumor growth and resistance to therapy.[2] Consequently, the development of potent and specific ceramidase inhibitors has become an attractive strategy for therapeutic intervention, particularly in oncology.[2]

The Discovery of Ceranib-1: A Novel Scaffold for Ceramidase Inhibition

Ceranib-1 was identified through the screening of a small molecule library for inhibitors of human ceramidase activity.[2][3] This screening effort aimed to identify novel, non-lipid-based inhibitors that could serve as chemical probes to study the role of ceramidases and as starting points for drug development.

The initial high-throughput screen utilized a cell-based assay with a fluorogenic ceramide analog as a substrate.[3] This allowed for the measurement of intracellular ceramidase activity in a high-throughput format. From this screen, Ceranib-1 emerged as a promising lead compound.[3] Subsequent studies confirmed that Ceranib-1 inhibits cellular ceramidase activity, leading to an accumulation of multiple ceramide species and a decrease in the levels of sphingosine and S1P.[3][4]

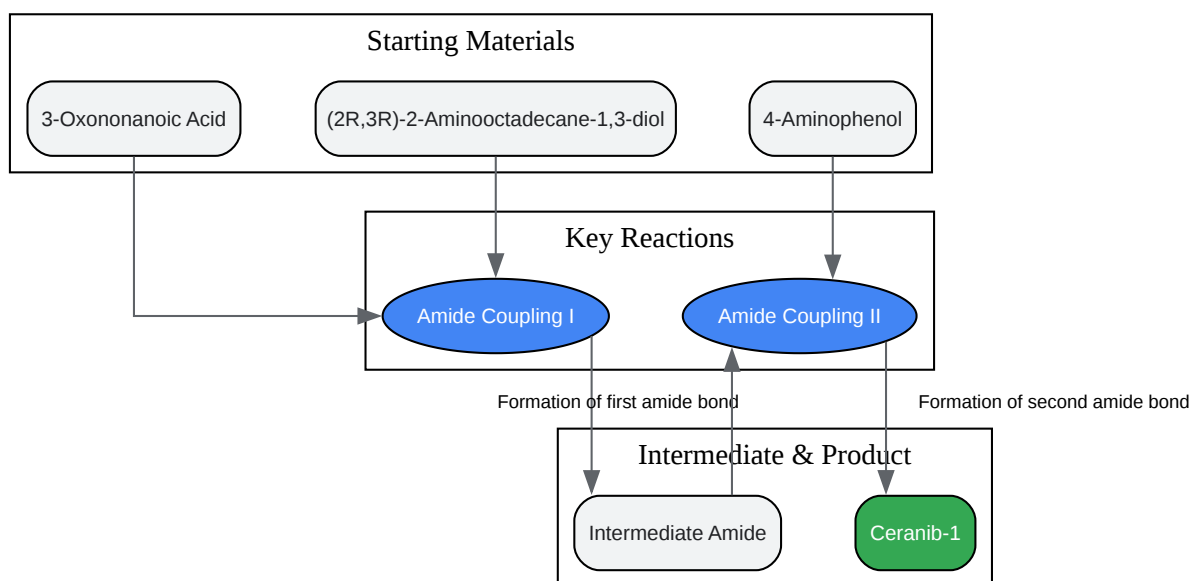
Importantly, the inhibitory effect of Ceranib-1 was not a result of general cytotoxicity, as cell viability assays demonstrated that the compound did not induce significant cell death under the conditions of the primary screen.[3] This discovery provided the first non-lipid inhibitors of human ceramidase activity and opened a new avenue for the development of targeted cancer therapies.[2]

Chemical Synthesis of Ceranib-1

While the seminal paper on Ceranib-1 focuses more on its biological activity, the synthesis of its more potent analog, Ceranib-2, is described. The synthesis of Ceranib-1 itself follows standard organic chemistry principles. Below is a representative, conceptual synthetic workflow. For specific, validated synthetic protocols, researchers should refer to the primary literature and specialized chemical synthesis journals.

Conceptual Synthetic Workflow

The synthesis of Ceranib-1, (2R,3E)-N-(4-hydroxyphenyl)-2-((3-oxonon-1-en-1-yl)amino)octadecanamide, involves the coupling of three key fragments: a modified fatty acid, an amino alcohol backbone, and a phenolic moiety.



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Caption: Conceptual workflow for the synthesis of Ceranib-1.

Step-by-Step Experimental Protocol (Conceptual)

- **Activation of 3-Oxononanoic Acid:** Dissolve 3-oxononanoic acid in an anhydrous aprotic solvent (e.g., dichloromethane). Add a coupling agent (e.g., HATU or HBTU) and an amine

base (e.g., DIPEA). Stir at room temperature to form the activated ester.

- **First Amide Coupling:** To the activated ester solution, add (2R,3R)-2-aminooctadecane-1,3-diol. Allow the reaction to proceed until completion, monitored by TLC or LC-MS.
- **Purification of Intermediate:** Upon completion, quench the reaction and perform an aqueous workup. Purify the resulting intermediate amide by column chromatography.
- **Second Amide Coupling:** The hydroxyl group of the intermediate is then converted to a leaving group or the molecule is otherwise prepared for the second coupling. In a separate flask, 4-aminophenol is activated. The two activated species are then reacted together under appropriate conditions to form the second amide bond.
- **Final Purification:** After the second coupling reaction is complete, the reaction mixture is worked up and the final product, Ceranib-1, is purified using column chromatography or recrystallization to yield a pure solid.

Table of Reagents and Materials

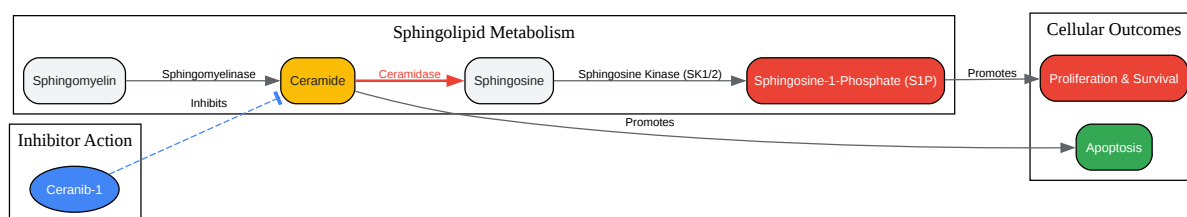
Reagent/Material	Purpose	Key Properties
3-Oxononanoic Acid	Starting Material	C9 carboxylic acid
(2R,3R)-2-Aminooctadecane-1,3-diol	Starting Material	Chiral amino alcohol
4-Aminophenol	Starting Material	Aromatic amine
HATU/HBTU	Coupling Agent	Peptide coupling reagent
DIPEA	Base	Non-nucleophilic amine base
Dichloromethane (DCM)	Solvent	Anhydrous, aprotic
Silica Gel	Stationary Phase	For column chromatography

Mechanism of Action and In Vitro Characterization

Ceranib-1 exerts its biological effects by directly inhibiting the activity of ceramidases, leading to a shift in the ceramide/S1P rheostat towards ceramide accumulation.

The Sphingolipid Rheostat and Ceranib-1's Point of Intervention

The central role of Ceranib-1 is to block the degradation of ceramide, thereby increasing its intracellular concentration and promoting ceramide-mediated signaling pathways, such as apoptosis.



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Caption: Ceranib-1 inhibits ceramidase, leading to ceramide accumulation and apoptosis.

In Vitro Efficacy: IC50 Values

The potency of Ceranib-1 has been evaluated in various cell lines. The half-maximal inhibitory concentration (IC50) is a key metric for its efficacy.

Cell Line	IC50 (μM)	Citation
SKOV3 (ovarian cancer)	55	[3]
A549 (lung cancer)	Varies with dose	[5]
DU145 (prostate cancer)	Varies with dose	[5]
MCF7 (breast cancer)	Varies with dose	[5]

Note: The antiproliferative effects of Ceranib-1 can vary depending on the cell line and experimental conditions.[5]

Experimental Protocol: In Vitro Ceramidase Activity Assay

This protocol describes a method to assess the inhibitory effect of Ceranib-1 on cellular ceramidase activity using a fluorogenic substrate.

- **Cell Culture:** Plate cells (e.g., SKOV3) in a 96-well plate and grow to near-confluence.
- **Compound Treatment:** Prepare serial dilutions of Ceranib-1 in cell culture media. Remove the old media from the cells and add the media containing the different concentrations of Ceranib-1. Include a vehicle control (e.g., DMSO).
- **Substrate Addition:** Add a fluorogenic ceramidase substrate (e.g., a C12-NBD-ceramide analog) to each well at a final concentration of approximately 16 μM .
- **Incubation:** Incubate the plate for 24 hours at 37°C in a humidified incubator.
- **Fluorescence Measurement:** Measure the increase in fluorescence using a plate reader at appropriate excitation and emission wavelengths (e.g., Ex=355 nm, Em=460 nm).[6] The fluorescence intensity is proportional to the amount of substrate hydrolyzed by ceramidase.
- **Data Analysis:** Calculate the percentage of inhibition for each concentration of Ceranib-1 relative to the vehicle control. Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

Experimental Protocol: Cell Viability Assay (MTS Assay)

It is crucial to distinguish between direct inhibition of ceramidase and non-specific cytotoxicity. The MTS assay is a colorimetric method for assessing cell viability.

- **Cell Culture and Treatment:** Plate cells and treat with Ceranib-1 as described in the ceramidase activity assay protocol.

- **MTS Reagent Addition:** After the desired treatment period (e.g., 24-72 hours), add the MTS reagent to each well according to the manufacturer's instructions.
- **Incubation:** Incubate the plate for 1-4 hours at 37°C. During this time, viable cells will convert the MTS tetrazolium compound into a colored formazan product.
- **Absorbance Measurement:** Measure the absorbance of the formazan product at 490 nm using a plate reader.
- **Data Analysis:** The absorbance is directly proportional to the number of viable cells. Compare the absorbance of treated cells to the vehicle control to determine the effect of Ceranib-1 on cell viability.

Therapeutic Potential and Future Directions

The discovery of Ceranib-1 and its analogs has provided valuable tools for studying the role of ceramidases in health and disease. Its ability to modulate the ceramide/S1P rheostat makes it a promising candidate for further development, particularly in the context of cancer therapy.^[2] Studies have shown that Ceranib-1 can inhibit the proliferation of cancer cells and induce cell cycle arrest and cell death.^[2]

Furthermore, the more potent analog, Ceranib-2, has demonstrated *in vivo* efficacy in delaying tumor growth in a syngeneic tumor model without significant toxicity.^[2] This suggests that targeting ceramidases with small molecule inhibitors is a viable therapeutic strategy.

Future research will likely focus on:

- Optimizing the potency and selectivity of Ceranib-1 analogs.
- Investigating the efficacy of ceramidase inhibitors in combination with other anticancer agents.^[2]
- Exploring the therapeutic potential of ceramidase inhibitors in other diseases where sphingolipid metabolism is dysregulated, such as inflammatory and neurodegenerative disorders.^[6]

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